

In-Depth Technical Guide to the Physical Properties of Benzyl L-Isoleucinate Tosylate

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Compound of Interest

Compound Name: *O-Benzyl-L-isoleucine toluene-p-sulphonate*

Cat. No.: *B555017*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl L-Isoleucinate tosylate is a salt of the benzyl ester of the essential amino acid L-isoleucine and p-toluenesulfonic acid. This compound is of significant interest in peptide synthesis and drug development, where the benzyl group serves as a readily removable protecting group for the carboxylic acid functionality of isoleucine. The tosylate counter-ion enhances the crystallinity and handling characteristics of the amino acid ester. A thorough understanding of its physical properties is crucial for its effective application in synthetic and pharmaceutical chemistry. This guide provides a comprehensive overview of the known physical properties of Benzyl L-Isoleucinate tosylate, detailed experimental protocols for its synthesis and characterization, and visualizations to aid in understanding the related chemical processes.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of Benzyl L-Isoleucinate tosylate is presented below. These properties are essential for its handling, storage, and use in chemical reactions.

Property	Value	Source(s)
Chemical Name	Benzyl L-Isoleucinate p-toluenesulfonate	[1]
Synonyms	L-Isoleucine benzyl ester tosylate, H-Ile-OBzl·TosOH	[1][2]
CAS Number	16652-75-8	[1]
Molecular Formula	C ₂₀ H ₂₇ NO ₅ S	[1][2]
Molecular Weight	393.5 g/mol	[2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	160-162 °C (for the analogous L-Valine derivative)	[4][5]
Boiling Point	Decomposes before boiling	[6][7][8][9]
Solubility	Soluble in methanol.	[10]
Optical Rotation	[α] ²⁰ /D = -3.7 ± 0.3° (c = 3.2 in Methanol) (for the analogous L-Valine derivative)	[5]

Experimental Protocols

Synthesis of Benzyl L-Isoleucinate Tosylate via Fischer-Speier Esterification

The most common method for the preparation of amino acid benzyl esters is the Fischer-Speier esterification. This method involves the direct reaction of the amino acid with benzyl alcohol in the presence of an acid catalyst, typically p-toluenesulfonic acid, with the continuous removal of water to drive the reaction to completion.

Materials:

- L-Isoleucine

- Benzyl alcohol
- p-Toluenesulfonic acid monohydrate
- Toluene (or another suitable azeotroping solvent)
- Diethyl ether (or other anti-solvent for precipitation)
- Round-bottom flask
- Dean-Stark apparatus or soxhlet extractor with drying agent
- Reflux condenser
- Magnetic stirrer and heating mantle
- Büchner funnel and filter paper

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, add L-Isoleucine, a molar excess of benzyl alcohol, and a catalytic amount of p-toluenesulfonic acid monohydrate.
- Add a sufficient amount of toluene to allow for efficient azeotropic removal of water.
- Heat the mixture to reflux with vigorous stirring. Water will be collected in the Dean-Stark trap.
- Continue the reaction until no more water is collected, indicating the completion of the esterification.
- Allow the reaction mixture to cool to room temperature.
- Slowly add diethyl ether to the cooled solution with stirring to precipitate the Benzyl L-Isoleucinate tosylate salt.
- Collect the precipitated solid by vacuum filtration using a Büchner funnel.

- Wash the solid with a small amount of cold diethyl ether to remove any residual benzyl alcohol and other impurities.
- Dry the purified product under vacuum to obtain a white crystalline solid.

Determination of Melting Point

The melting point of the synthesized Benzyl L-Isoleucinate tosylate can be determined using a standard melting point apparatus.

Procedure:

- Ensure the melting point apparatus is calibrated.
- Pack a small amount of the dry, crystalline sample into a capillary tube.
- Place the capillary tube in the melting point apparatus.
- Heat the sample at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Record the temperature range from the appearance of the first liquid droplet to the complete melting of the solid.

Determination of Specific Optical Rotation

The specific optical rotation is a critical parameter for confirming the enantiomeric purity of the product. It is measured using a polarimeter.

Procedure:

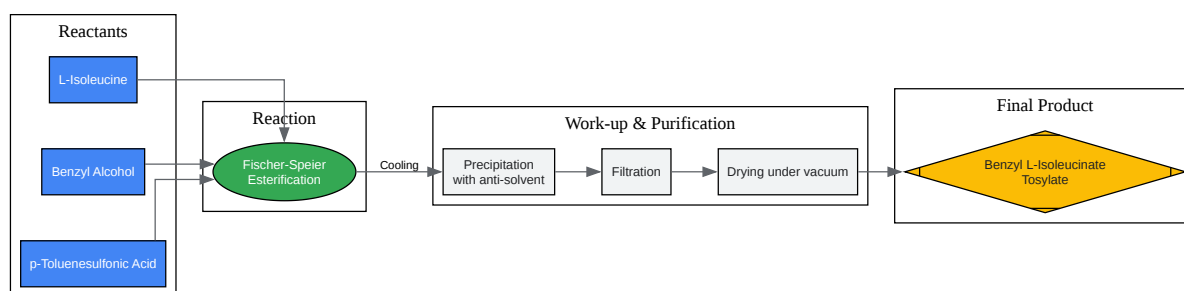
- Prepare a solution of the sample of known concentration in a suitable solvent (e.g., methanol).
- Calibrate the polarimeter with the pure solvent.
- Fill the polarimeter cell with the sample solution, ensuring no air bubbles are present.

- Measure the observed rotation at a specific wavelength (typically the sodium D-line, 589 nm) and temperature (usually 20 °C).
- Calculate the specific rotation using the formula: $[\alpha] = \alpha / (l * c)$, where α is the observed rotation, l is the path length of the cell in decimeters, and c is the concentration of the solution in g/mL.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of Benzyl L-Isoleucinate tosylate.

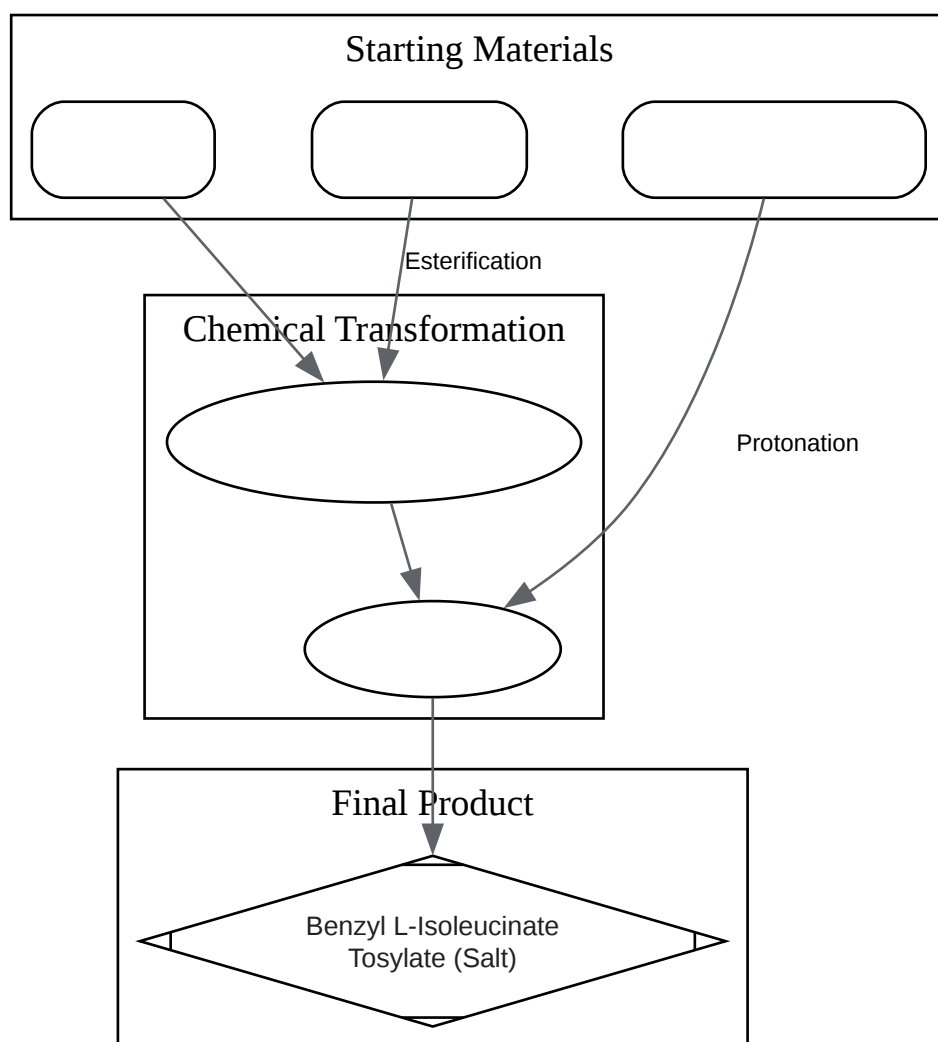


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Caption: General workflow for the synthesis of Benzyl L-Isoleucinate tosylate.

Logical Relationship of Components

The following diagram illustrates the relationship between the constituent parts of the final salt product.



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Caption: Formation of Benzyl L-Isoleucinate tosylate from its components.

Conclusion

This technical guide provides a detailed overview of the physical properties of Benzyl L-Isoleucinate tosylate, a key intermediate in peptide synthesis and drug discovery. The provided data and experimental protocols are intended to support researchers and scientists in the effective handling, synthesis, and characterization of this compound. The visualizations offer a clear representation of the synthetic workflow and the relationship between the chemical components. While key physical properties have been presented, it is important to note the absence of a reported boiling point due to thermal decomposition and the use of data from the

analogous L-valine derivative for melting point and specific optical rotation in the absence of specific data for the L-isoleucine compound. Further experimental determination of these properties is recommended for applications requiring high precision.

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References

- 1. L-Isoleucine Benzyl Ester 4-Toluenesulfonate Salt [cymitquimica.com]
- 2. L-isoleucine benzyl ester tosylate | C₂₀H₂₇NO₅S | CID 14074459 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. L-Valine benzyl ester 4-toluenesulfonate | 16652-76-9 [amp.chemicalbook.com]
- 4. CAS#:16652-76-9 | L-Valine benzyl ester p-toluenesulfonate salt | Chemsrcc [chemsrc.com]
- 5. chemimpex.com [chemimpex.com]
- 6. High-temperature thermal decomposition of benzyl radicals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Thermal decomposition of the benzyl radical to fulvenallene (C₇H₆) + H - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. The thermal decomposition of the benzyl radical in a heated micro-reactor. I. Experimental findings - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. chembk.com [chembk.com]
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